

Application Notes and Protocols for Ceftaroline

MIC Testing of Staphylococcus aureus

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ceftaroline

Cat. No.: B109729

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the Minimum Inhibitory Concentration (MIC) of **ceftaroline** against *Staphylococcus aureus*, including methicillin-resistant *S. aureus* (MRSA). The methodologies described adhere to the standards set by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Introduction

Ceftaroline is a fifth-generation cephalosporin with potent bactericidal activity against a broad spectrum of Gram-positive and Gram-negative bacteria. Notably, it is effective against MRSA, a significant cause of morbidity and mortality worldwide. Accurate and standardized MIC testing is crucial for clinical diagnostics, epidemiological surveillance, and the development of new antimicrobial agents. This document outlines the essential protocols for **ceftaroline** MIC determination using broth microdilution, gradient diffusion (Etest®), and disk diffusion methods.

Key Experimental Protocols

Broth Microdilution MIC Testing

Broth microdilution is the reference method for quantitative MIC determination.^{[1][2][3][4][5]} This protocol is based on CLSI document M07 and EUCAST guidelines.^{[5][6][7][8]}

a. Materials:

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- **Ceftaroline** powder
- *S. aureus* isolate
- 0.5 McFarland turbidity standard
- Sterile saline or peptone water
- Incubator (35 ± 2 °C)
- Micropipettes and sterile tips
- Quality control (QC) strains: *S. aureus* ATCC® 29213

b. Inoculum Preparation:

- From a fresh (18-24 hour) culture on a non-selective agar plate, select 3-5 isolated colonies of *S. aureus*.
- Suspend the colonies in sterile saline or peptone water.
- Adjust the turbidity of the suspension to match the 0.5 McFarland standard (equivalent to approximately $1-2 \times 10^8$ CFU/mL).
- Within 15 minutes of preparation, dilute the standardized inoculum to achieve a final concentration of approximately 5×10^5 CFU/mL in the microtiter plate wells.

c. Procedure:

- Prepare serial two-fold dilutions of **ceftaroline** in CAMHB in the microtiter plate. The typical concentration range for testing is 0.008 to 4 µg/mL.[1]
- Inoculate each well with the diluted bacterial suspension.
- Include a growth control well (no antibiotic) and a sterility control well (no bacteria).

- Incubate the plates at 35 ± 2 °C for 18-24 hours in ambient air.[9]

d. Interpretation of Results: The MIC is the lowest concentration of **ceftaroline** that completely inhibits visible growth of the organism.

Gradient Diffusion (Etest®) MIC Testing

The Etest® method provides a direct reading of the MIC value on an agar plate.[2][9]

a. Materials:

- Mueller-Hinton Agar (MHA) plates
- **Ceftaroline** Etest® strips (concentration gradient typically 0.002 to 32 µg/mL)[10]
- *S. aureus* isolate
- 0.5 McFarland turbidity standard
- Sterile swabs
- Incubator (35 ± 2 °C)
- QC strain: *S. aureus* ATCC® 29213

b. Inoculum Preparation: Prepare the inoculum as described for the broth microdilution method.

c. Procedure:

- Dip a sterile swab into the standardized inoculum suspension and remove excess fluid by pressing it against the inside of the tube.
- Inoculate the entire surface of the MHA plate by swabbing in three directions to ensure confluent growth.
- Allow the agar surface to dry for 5-15 minutes.
- Aseptically apply the **ceftaroline** Etest® strip to the center of the inoculated plate.

- Incubate the plate at 35 ± 2 °C for 18-24 hours.[9]

d. Interpretation of Results: Read the MIC value at the point where the elliptical zone of inhibition intersects the MIC scale on the Etest® strip.[9] For **ceftaroline**, the endpoint should be read at complete inhibition of growth.[10]

Disk Diffusion Testing

The disk diffusion method is a qualitative test that categorizes an organism as susceptible, intermediate/susceptible-dose dependent, or resistant.[3][11][12]

a. Materials:

- Mueller-Hinton Agar (MHA) plates
- **Ceftaroline** disks (5 µg for EUCAST, 30 µg for CLSI)[11][13]
- *S. aureus* isolate
- 0.5 McFarland turbidity standard
- Sterile swabs
- Incubator (35 ± 2 °C)
- Ruler or caliper
- QC strain: *S. aureus* ATCC® 25923

b. Inoculum Preparation: Prepare the inoculum as described for the broth microdilution method.

c. Procedure:

- Inoculate the MHA plate as described for the Etest® method.
- Aseptically apply the **ceftaroline** disk to the surface of the inoculated agar.
- Incubate the plate at 35 ± 2 °C for 18-24 hours.

d. Interpretation of Results: Measure the diameter of the zone of inhibition in millimeters. Interpret the results based on the established breakpoints from CLSI or EUCAST.

Data Presentation

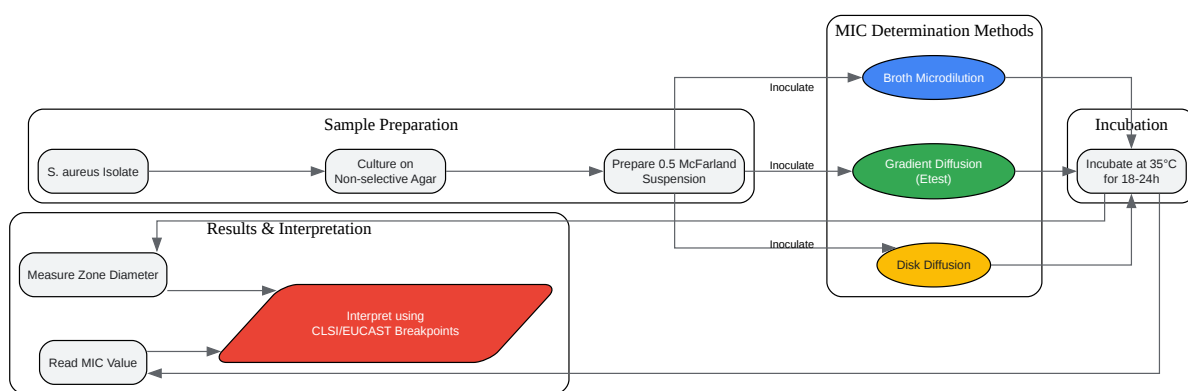
Table 1: **Ceftaroline** MIC and Zone Diameter Interpretive Criteria for *S. aureus*

Organization	Method	Susceptible	Susceptible-Dose Dependent (SDD) / Intermediate (I)	Resistant
CLSI	MIC (µg/mL)	≤ 1	2 - 4	≥ 8 ^{[9][11][14]}
Disk Diffusion (mm)	≥ 25	20 - 24	≤ 19 ^{[11][14]}	
EUCAST	MIC (µg/mL)	≤ 1	2	> 2 ^[15]
Disk Diffusion (mm)	≥ 20	-	< 20 ^[13]	

Table 2: Quality Control Ranges for **Ceftaroline** MIC Testing with *S. aureus* ATCC® Strains

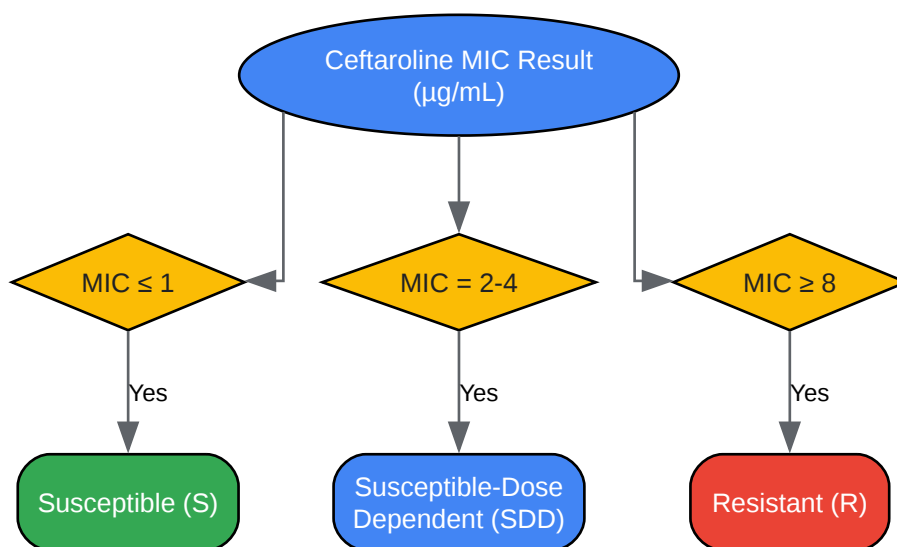
QC Strain	Method	MIC Range (µg/mL)	Zone Diameter Range (mm)
<i>S. aureus</i> ATCC® 29213	Broth Microdilution	0.12 - 0.5	N/A
<i>S. aureus</i> ATCC® 25923	Disk Diffusion (30 µg disk)	N/A	26 - 35 ^[11]
<i>S. aureus</i> ATCC® 29213	Disk Diffusion (5 µg disk)	N/A	24 - 30 ^[13]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for **Ceftaroline** MIC Testing of *S. aureus*.



[Click to download full resolution via product page](#)

Caption: CLSI MIC Interpretation Logic for **Ceftaroline** vs. *S. aureus*.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. academic.oup.com [academic.oup.com]
- 2. Etest® versus broth microdilution for ceftaroline MIC determination with *Staphylococcus aureus*: results from PREMIUM, a European multicentre study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Evaluation of the Revised Ceftaroline Disk Diffusion Breakpoints When Testing a Challenge Collection of Methicillin-Resistant *Staphylococcus aureus* Isolates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. EUCAST: Disk Diffusion and Quality Control [eucast.org]
- 5. M07 | Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically [clsi.org]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. researchgate.net [researchgate.net]
- 8. EUCAST: MIC Determination [eucast.org]
- 9. jcdr.net [jcdr.net]
- 10. bioMérieux Releases Etest® Ceftaroline [rapidmicrobiology.com]
- 11. Evaluation of the Revised Ceftaroline Disk Diffusion Breakpoints When Testing a Challenge Collection of Methicillin-Resistant *Staphylococcus aureus* Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 12. M02 | Performance Standards for Antimicrobial Disk Susceptibility Tests [clsi.org]
- 13. Development of EUCAST zone diameter breakpoints and quality control range for *Staphylococcus aureus* with ceftaroline 5-μg disk - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. FDA Rationale for Recognition Decision: Ceftaroline fosamil | FDA [fda.gov]
- 15. ethjhealths.org [ethjhealths.org]

- To cite this document: BenchChem. [Application Notes and Protocols for Ceftaroline MIC Testing of Staphylococcus aureus]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109729#ceftaroline-mic-testing-protocols-for-s-aureus]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com